

Application Notes and Protocols: Optimal Concentration of TNF-alpha for Cell Stimulation

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Compound of Interest

Compound Name: TNF-alpha (46-65), human

Cat. No.: B15094715

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A. Introduction

Tumor Necrosis Factor-alpha (TNF- α) is a pleiotropic pro-inflammatory cytokine that plays a crucial role in regulating a wide array of biological processes, including inflammation, immunity, cell proliferation, differentiation, and apoptosis.[1][2] It is primarily produced by activated macrophages, T-lymphocytes, and natural killer cells.[2] TNF- α exerts its effects by binding to two distinct cell surface receptors, TNFR1 (p55) and TNFR2 (p75), which are expressed on various cell types.[3][4] While TNFR1 is ubiquitously expressed and considered the primary signaling receptor for TNF- α , TNFR2 expression is more restricted, predominantly found on immune cells.[2][3] The activation of these receptors triggers downstream signaling cascades, including the NF- κ B, MAPK, and PI3K/AKT pathways, leading to diverse cellular responses.[5][6]

Note on TNF-alpha (46-65): The peptide fragment TNF- α (46-65) is a segment of the full-length human TNF- α protein.[7] While available for research purposes, there is limited information in the public domain regarding its specific biological activity and optimal concentrations for cell stimulation. The data and protocols provided herein pertain to the widely studied and utilized recombinant full-length TNF- α protein. Researchers interested in the 46-65 fragment should perform dose-response experiments to determine its optimal concentration for their specific cell type and assay.

B. Optimal Concentrations of Recombinant Human TNF-alpha

The optimal concentration of TNF- α for cell stimulation is highly dependent on the cell type, the specific biological endpoint being measured, and the duration of treatment. For most in vitro applications, TNF- α exhibits biological activity in the concentration range of 0.05 to 20.0 ng/mL. However, some studies have utilized concentrations up to 100 ng/mL for specific cell lines and experimental goals.[8]

The following table summarizes recommended concentration ranges and specific examples from the literature for various cell types and applications.

Cell Type	Application/Assay	TNF- α Concentration (ng/mL)	Incubation Time	Citation
L929 (mouse fibroblast)	Cytotoxicity Assay	0.02 - 0.05 (ED50)	Not Specified	[9]
L-929 (mouse fibroblast)	Cytotoxicity Assay	0.025 - 0.1 (ED50)	Not Specified	[10]
MCF-7 (human breast cancer)	Antimitogenic Activity	2.5 (EC50)	Dose and time-dependent	[11]
HS5 (human bone marrow stromal)	Gene Expression (TGF- β , IL-33, etc.)	1	6 hours	[12]
Human Periodontal Ligament Cells	Inflammatory Mediator Production	10	Not Specified	[12]
HepG2 (human liver cancer)	NF- κ B Activation (p65 nuclear accumulation)	20	15 - 30 minutes	[8]
HepG2 (human liver cancer)	NF- κ B Target Gene Upregulation	20	3 - 6 hours	[8]
HepG2 (human liver cancer)	NF- κ B Signaling Pathway	100	12 hours	[8]
Mesenchymal Stem Cells (rat)	Osteogenic Differentiation (Suppression)	0.1	16 days	[13]
Mesenchymal Stem Cells (rat)	Osteogenic Differentiation (Stimulation)	5 - 50	Up to 16 days	[13]
Human Neural Progenitor Cells	Pretreatment for improved	20	24 hours	[14]

survival				
HeLa (human cervical cancer)	Chromatin Immunoprecipitation (ChIP)	20	60 minutes	[15]
Retinal Ganglion Cells & Astrocytes	NF-κB and JNK Signaling	30	Up to 24 hours	[16]
HEK-Blue™ TNF-α Reporter Cells	NF-κB/AP-1 Activation (human TNF-α)	0.01 (EC50 in medium)	Not Specified	[1]
HEK-Blue™ TNF-α Reporter Cells	NF-κB/AP-1 Activation (murine TNF-α)	0.1 (EC50 in medium)	Not Specified	[1]

C. Experimental Protocols

1. Protocol for Reconstitution of Lyophilized Recombinant Human TNF-alpha

- Materials:
 - Lyophilized recombinant human TNF-α
 - Sterile, pyrogen-free water, or a recommended buffer (e.g., 3mM Tris, pH 8.0 or sterile PBS).
 - Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) for carrier protein (optional, but recommended for dilute solutions).[10][17]
 - Sterile polypropylene microcentrifuge tubes.
- Procedure:
 - Briefly centrifuge the vial of lyophilized TNF-α to ensure the powder is at the bottom.[9]

- Aseptically add the recommended volume of sterile water or buffer to the vial to achieve a stock concentration of 0.1-1.0 mg/mL.[10]
- Gently swirl or pipette to dissolve the contents completely. Avoid vigorous vortexing.
- Allow the reconstituted solution to sit at room temperature for a short period before use to ensure complete solubilization.
- For long-term storage, aliquot the stock solution into sterile polypropylene tubes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[17]
- For working solutions, further dilute the stock solution in a buffered solution or cell culture medium containing a carrier protein like BSA (at least 0.1%) to prevent loss of protein due to adsorption to plasticware.[17]

2. Protocol for Stimulation of NF-κB Activation in Cell Culture

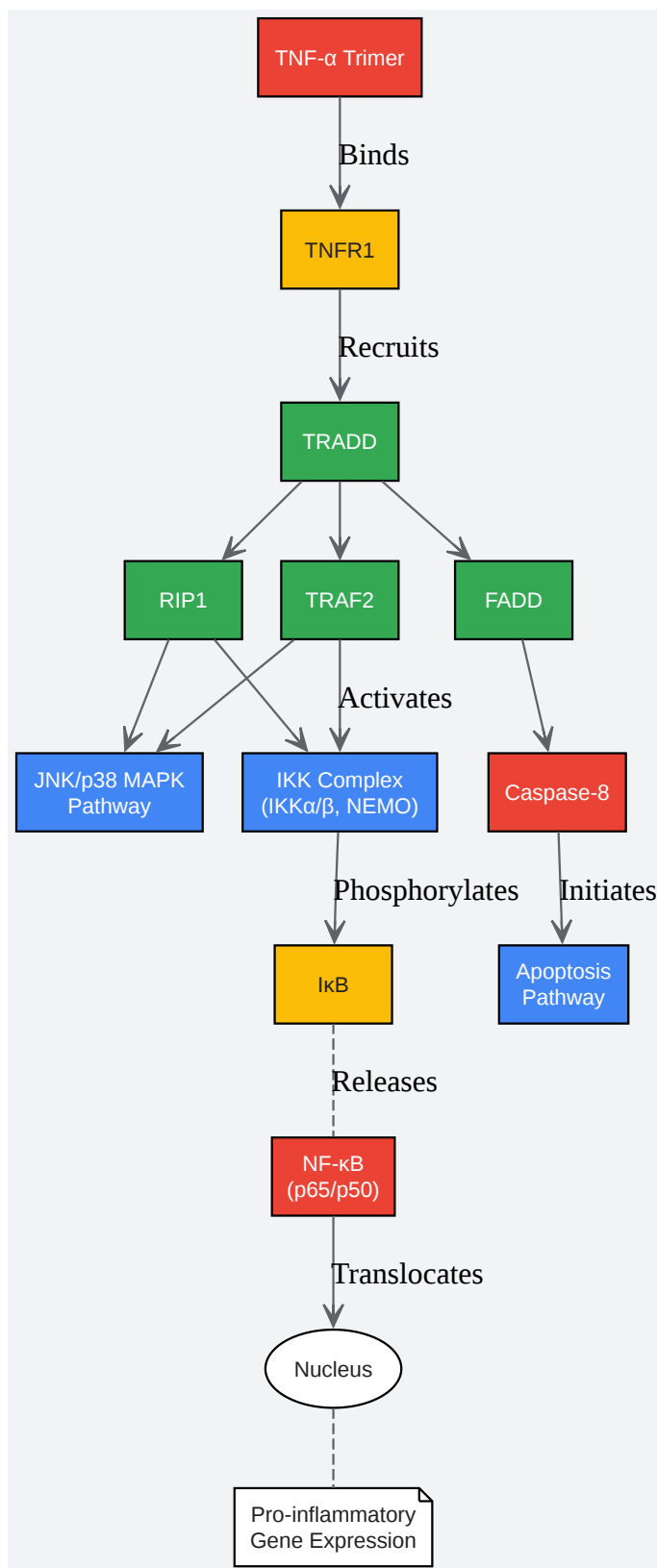
- Materials:
 - Adherent cells (e.g., HeLa, HEK293, HepG2) plated in appropriate culture vessels.
 - Complete cell culture medium.
 - Reconstituted recombinant human TNF-α.
 - Phosphate-Buffered Saline (PBS).
 - Reagents for downstream analysis (e.g., cell lysis buffer for Western blotting, RNA extraction kit for qRT-PCR, or a reporter assay system).
- Procedure:
 - Plate cells at an appropriate density to reach 70-80% confluency on the day of the experiment.
 - The following day, remove the culture medium and replace it with fresh, pre-warmed medium. For some experiments, serum-starving the cells for a few hours prior to stimulation may be beneficial to reduce basal signaling.

- Prepare a working solution of TNF- α in complete culture medium at the desired final concentration (e.g., 10-20 ng/mL).
- Add the TNF- α containing medium to the cells. For a negative control, add medium without TNF- α .
- Incubate the cells for the desired time period. For NF- κ B nuclear translocation, a short incubation of 15-60 minutes is typically sufficient.[8][15] For downstream gene expression analysis, a longer incubation of 3-24 hours may be necessary.[8][12]
- After incubation, wash the cells with ice-cold PBS.
- Proceed with the desired downstream analysis, such as:
 - Western Blotting: Lyse the cells to prepare whole-cell, cytoplasmic, or nuclear extracts to analyze the phosphorylation of I κ B α or the nuclear translocation of NF- κ B subunits (e.g., p65).
 - qRT-PCR: Extract total RNA to measure the expression of NF- κ B target genes (e.g., IL-6, IL-8, ICAM-1).
 - Reporter Assays: If using a reporter cell line (e.g., with an NF- κ B-driven luciferase or SEAP reporter), follow the manufacturer's protocol for measuring reporter gene activity.

D. Signaling Pathways and Experimental Workflow

1. TNF-alpha Signaling Pathway

TNF- α binding to its receptor, primarily TNFR1, initiates a cascade of intracellular events. This leads to the activation of several key signaling pathways, including the canonical NF- κ B pathway, the JNK/p38 MAPK pathway, and the apoptosis pathway. The NF- κ B pathway is a central mediator of the inflammatory and cell survival signals induced by TNF- α .

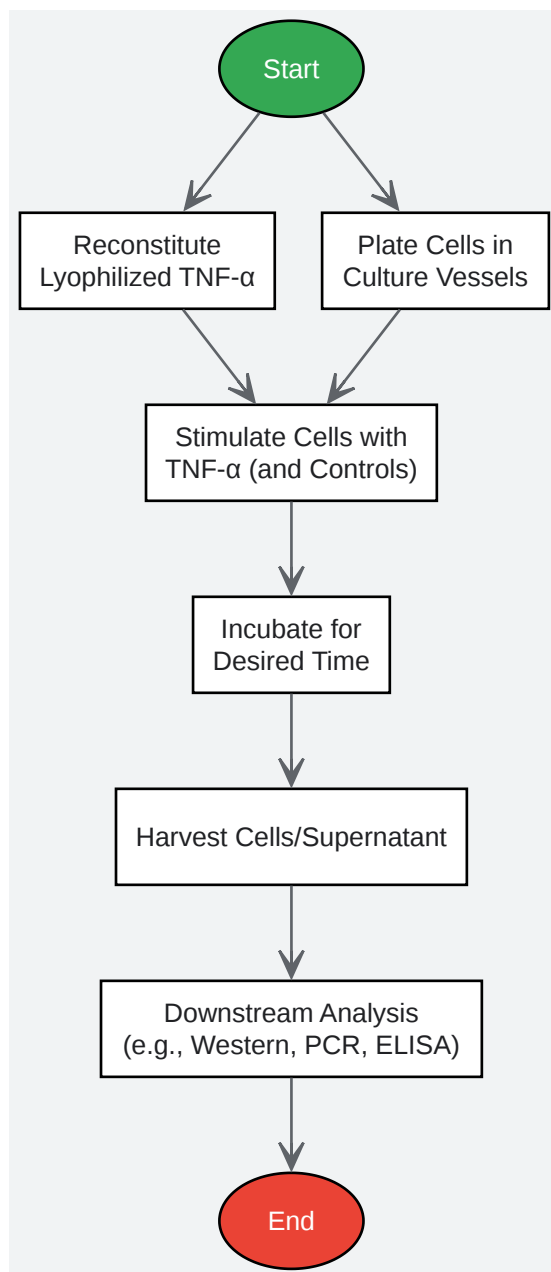


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Caption: Simplified TNF-α signaling pathway leading to NF-κB activation.

2. Experimental Workflow for Cell Stimulation

The following diagram illustrates a typical workflow for a cell stimulation experiment using TNF- α .



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Caption: General experimental workflow for TNF- α cell stimulation.

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References

- 1. invivogen.com [invivogen.com]
- 2. The Role of Tumor Necrosis Factor Alpha (TNF- α) in Autoimmune Disease and Current TNF- α Inhibitors in Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 3. TNF Signaling Pathway | Thermo Fisher Scientific - KR [thermofisher.com]
- 4. cusabio.com [cusabio.com]
- 5. stemcell.com [stemcell.com]
- 6. Regulation of NF- κ B by TNF Family Cytokines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
- 9. tools.thermofisher.com [tools.thermofisher.com]
- 10. Recombinant Human TNF-alpha Protein 210-TA-005: R&D Systems [rndsystems.com]
- 11. Effects of tumor necrosis factor-alpha on antimitogenicity and cell cycle-related proteins in MCF-7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Dose Effect of Tumor Necrosis Factor- α on In Vitro Osteogenic Differentiation of Mesenchymal Stem Cells on Biodegradable Polymeric Microfiber Scaffolds - PMC [pmc.ncbi.nlm.nih.gov]
- 14. TNF- α Pretreatment Improves the Survival and Function of Transplanted Human Neural Progenitor Cells Following Hypoxic-Ischemic Brain Injury - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Recombinant human TNF alpha protein (ab9642) | Abcam [abcam.com]
- 16. Tumor necrosis factor-alpha mediates activation of NF- κ B and JNK signaling cascades in retinal ganglion cells and astrocytes in opposite ways - PMC [pmc.ncbi.nlm.nih.gov]
- 17. tools.thermofisher.com [tools.thermofisher.com]

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